

A Comparative Guide to the Physicochemical Properties of Cyclobutanol

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Compound of Interest

Compound Name: Cyclobutanol

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This guide provides a comprehensive validation of the key physicochemical properties of **cyclobutanol**, presenting a direct comparison with other cyclic alcohols, namely cyclopentanol and cyclohexanol. The information is intended for researchers, scientists, and professionals in drug development, offering a resource for data validation and experimental design.

Comparative Analysis of Physical Properties

The following table summarizes the key physical properties of **cyclobutanol** and its counterparts, cyclopentanol and cyclohexanol, based on collated literature data. This allows for a straightforward comparison of their fundamental characteristics.

Property	Cyclobutanol	Cyclopentanol	Cyclohexanol
Molecular Formula	C ₄ H ₈ O[1]	C ₅ H ₁₀ O[2]	C ₆ H ₁₁ OH[3]
Molecular Weight	72.11 g/mol	86.13 g/mol [4]	100.2 g/mol [3]
Appearance	Colorless to yellowish liquid[1]	Colorless liquid[2][5]	Colorless, viscous liquid or solid[3][6]
Boiling Point	123 °C @ 733 mmHg[7]	139-140 °C[4][5][8]	160-161 °C[9]
Melting Point	Not specified	-19 °C[5][8]	23 to 25.93 °C[3]
Density	0.921 g/mL at 25 °C[7]	0.949 g/mL at 25 °C[5][8]	0.9624 g/mL at 20°C[3][6]
Refractive Index	n ₂₀ /D 1.435[7]	n ₂₀ /D 1.453[8]	n ₂₀ /D 1.465[9]
Flash Point	21 °C	51 °C[4][8]	67 °C
Solubility in Water	Partially miscible[10]	Slightly soluble	Slightly soluble[3][6]

Spectroscopic Data for Cyclobutanol

Spectroscopic data is crucial for the structural elucidation and identification of compounds. Below is a summary of available data for **cyclobutanol**.

Spectrum Type	Data Highlights	Source
¹ H NMR	Spectrum available	[11]
¹³ C NMR	Spectrum available	[12]
IR	Spectrum available	[13]
Mass Spec	Electron ionization data available	[13]

Experimental Protocols for Property Determination

The following sections detail the standard methodologies for determining the key physical properties presented in this guide.

Determination of Melting Point

The melting point of a substance is a key indicator of its purity.^[14] A pure crystalline solid typically exhibits a sharp melting point, while impurities will lower and broaden the melting range.^{[15][16]}

Methodology: Capillary Tube Method^[17]

- **Sample Preparation:** A small amount of the finely powdered, dry solid is packed into a capillary tube, which is sealed at one end.^[17]
- **Apparatus Setup:** The capillary tube is attached to a thermometer. This assembly is then placed in a heating apparatus, such as a Thiele tube or a modern digital melting point apparatus.
- **Heating:** The sample is heated at a controlled and slow rate, typically around 2°C per minute, to ensure thermal equilibrium.^[15]
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the range.^[16]

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^{[18][19]}

Methodology: Micro-Boiling Point (Thiele Tube Method)^[20]

- **Sample Preparation:** A small volume (a few milliliters) of the liquid is placed into a small test tube. A capillary tube, sealed at one end, is inverted and placed into the liquid.^[20]
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil) to ensure uniform heating.^[20]

- Heating: The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample.[\[19\]](#)
- Observation: As the liquid heats, a stream of bubbles will emerge from the inverted capillary tube. Heating is stopped when a rapid and continuous stream of bubbles is observed.[\[19\]](#) The liquid will begin to cool, and the boiling point is the temperature recorded at the exact moment the stream of bubbles stops and liquid is drawn back into the capillary tube.[\[20\]](#)

Alternative Methodology: Simple Distillation[\[21\]\[22\]](#) For larger sample volumes, a simple distillation can be performed. The temperature of the vapor is monitored as the liquid boils, and the stable temperature reading during the collection of the distillate corresponds to the boiling point.[\[21\]\[22\]](#)

Determination of Density

Density is an intrinsic property defined as the mass of a substance per unit volume.

Methodology: Mass and Volume Measurement[\[23\]](#)

- Mass Measurement: An empty, dry graduated cylinder or pycnometer (density bottle) is weighed on an electronic balance.[\[23\]](#)
- Volume Measurement: A known volume of the liquid is carefully added to the graduated cylinder. For higher accuracy, a pycnometer is filled completely with the liquid.[\[23\]](#)
- Final Mass Measurement: The container with the liquid is reweighed.[\[23\]](#)
- Calculation: The mass of the liquid is determined by subtracting the initial mass from the final mass. The density is then calculated by dividing the mass of the liquid by its measured volume ($\rho = m/V$).[\[23\]\[24\]](#) This process should be repeated multiple times to ensure accuracy, and the average value is taken.[\[25\]](#)

Determination of Solubility

Solubility is the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature to form a saturated solution.[\[26\]\[27\]](#)

Methodology: Saturation Method[\[26\]](#)

- Solvent Preparation: A known volume or mass of the solvent (e.g., 10 mL of distilled water) is placed in a test tube or flask. The temperature of the solvent is recorded and maintained.[\[26\]](#)
- Solute Addition: A small, pre-weighed amount of the solute (**cyclobutanol**) is added to the solvent.[\[26\]](#)
- Dissolution: The mixture is agitated (stirred or shaken) until the solute is completely dissolved.[\[26\]](#)
- Iterative Addition: Steps 2 and 3 are repeated, adding small increments of the solute until a point is reached where the added solute no longer dissolves, and a saturated solution is formed.[\[26\]](#)
- Quantification: The total mass of the dissolved solute is determined by subtracting the mass of the remaining undissolved solid from the initial total mass of the solute that was added.
- Calculation: The solubility is expressed as the mass of solute per a certain volume or mass of the solvent (e.g., g/100 mL or g/100 g) at the recorded temperature.[\[27\]](#)

Data Validation Workflow

The following diagram illustrates a logical workflow for the validation of literature data for a chemical compound, a critical process in scientific research.



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Caption: Workflow for literature data validation of chemical properties.

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